

N,N-Dimethyl-2-chloropropylamine hydrochloride stability and storage conditions

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Compound of Interest

Compound Name: *N,N-Dimethyl-2-chloropropylamine hydrochloride*

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An In-depth Technical Guide to the Stability and Storage of **N,N-Dimethyl-2-chloropropylamine Hydrochloride**

For Researchers, Scientists, and Drug Development Professionals

Introduction

N,N-Dimethyl-2-chloropropylamine hydrochloride is a reactive organic compound frequently employed as a chemical intermediate in the synthesis of more complex molecules, particularly in the pharmaceutical and chemical research sectors. Its utility is derived from the presence of both a tertiary amine and a reactive chloroalkyl group.^[1] Given its role as a precursor, understanding its stability and requisite storage conditions is paramount to ensure its quality, reactivity, and the safety of its handling and application. The hydrochloride salt form generally enhances the compound's stability and solubility in polar solvents.^[2] This guide provides a comprehensive overview of the stability profile of **N,N-Dimethyl-2-chloropropylamine hydrochloride**, recommended storage conditions, potential degradation pathways, and general protocols for stability assessment.

Chemical and Physical Properties

A summary of the key chemical and physical properties of **N,N-Dimethyl-2-chloropropylamine hydrochloride** is presented in Table 1. These properties are fundamental to its handling and storage.

Table 1: Chemical and Physical Properties of **N,N-Dimethyl-2-chloropropylamine hydrochloride**

Property	Value	References
Chemical Name	2-chloro-N,N-dimethylpropan-1-amine;hydrochloride	[2]
Synonyms	(2-Chloropropyl)dimethylamine hydrochloride, 2-(Dimethylamino)isopropyl chloride hydrochloride	[3]
CAS Number	4584-49-0	[1]
Molecular Formula	C ₅ H ₁₃ Cl ₂ N	[1][4]
Molecular Weight	158.07 g/mol	[1]
Appearance	White to off-white crystalline powder or chunky solid	[1][3]
Melting Point	187-190 °C	[1]
Boiling Point	Decomposes before boiling	[1]
Solubility	Highly soluble in water (2000 g/L at 20 °C); Soluble in methanol and ethanol	[1]
Hygroscopicity	Hygroscopic	[3]

Stability Profile

N,N-Dimethyl-2-chloropropylamine hydrochloride is generally considered to be chemically stable under standard storage conditions.[1] However, its stability can be compromised by exposure to certain environmental factors and incompatible materials.

General Stability

The compound is stable under normal, dry conditions. Its hydrochloride form contributes to its overall stability compared to the free base.

Hygroscopicity

N,N-Dimethyl-2-chloropropylamine hydrochloride is hygroscopic, meaning it readily absorbs moisture from the atmosphere.[3] The absorption of water can potentially lead to hydrolysis and may affect its physical state and reactivity.

Thermal Stability

While stable at ambient temperatures, the compound is susceptible to thermal degradation at elevated temperatures. It is reported to decompose before reaching its boiling point.[1] Specific temperatures at which thermal degradation of amines accelerates are generally above 177°C (350°F), though this can vary depending on the specific compound and conditions.[5]

Incompatibilities

To maintain its integrity, **N,N-Dimethyl-2-chloropropylamine hydrochloride** should not be stored with strong oxidizing agents, strong bases, and metallic salts.[3] Amines, in general, can react exothermically with acids and may be incompatible with isocyanates, halogenated organics, peroxides, phenols (acidic), epoxides, anhydrides, and acid halides.[3]

Recommended Storage Conditions

Proper storage is crucial for maintaining the quality and stability of **N,N-Dimethyl-2-chloropropylamine hydrochloride**. The recommended storage conditions are summarized in Table 2.

Table 2: Recommended Storage Conditions for **N,N-Dimethyl-2-chloropropylamine hydrochloride**

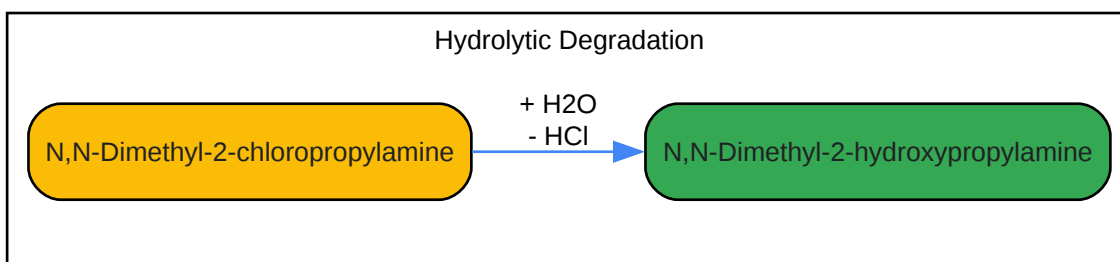
Parameter	Recommendation	References
Temperature	Store in a cool, well-ventilated area. Specific recommendations include storing below 30°C.	[4]
Atmosphere	Store under dry conditions.	[6]
Container	Keep container tightly closed.	[6]
Light	While not explicitly stated for this compound, storage away from direct sunlight is a general best practice for chemical reagents.	[6]
Ventilation	Ensure good ventilation/exhaustion in the storage area.	

Potential Degradation Pathways

While specific degradation pathways for **N,N-Dimethyl-2-chloropropylamine hydrochloride** are not extensively documented in the literature, potential degradation routes can be inferred from its chemical structure. The primary reactive sites are the carbon-chlorine bond and the tertiary amine group.

Hydrolysis

Due to its high solubility in water and hygroscopic nature, hydrolysis is a potential degradation pathway. The chloro group can be displaced by a hydroxyl group, particularly under neutral or basic conditions, to form N,N-Dimethyl-2-hydroxypropylamine.

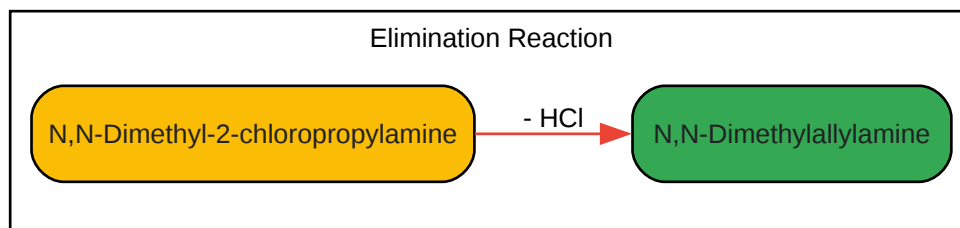


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Caption: Proposed Hydrolytic Degradation Pathway.

Elimination

Under basic conditions or at elevated temperatures, elimination of hydrogen chloride (HCl) could occur to form an alkene, N,N-dimethylallylamine.



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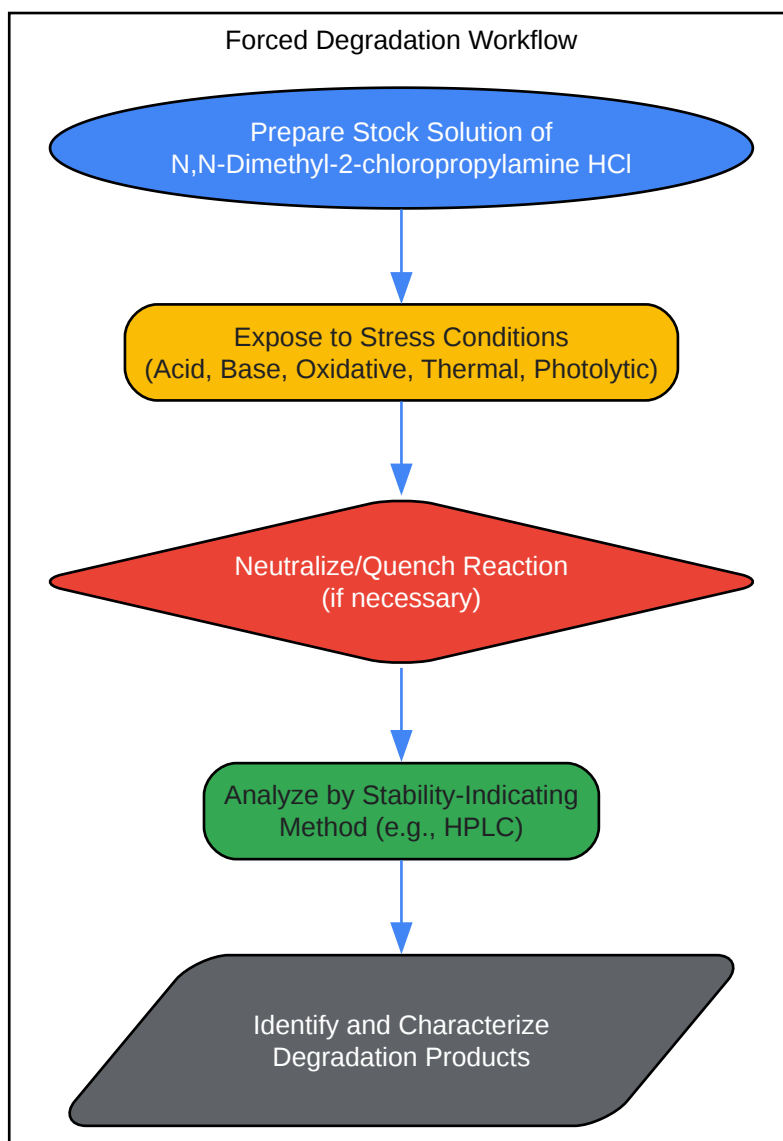
Caption: Proposed Elimination Degradation Pathway.

Experimental Protocols for Stability Assessment

To experimentally determine the stability of **N,N-Dimethyl-2-chloropropylamine hydrochloride**, a forced degradation study can be conducted. This involves subjecting the compound to various stress conditions to identify potential degradants and develop a stability-indicating analytical method, typically High-Performance Liquid Chromatography (HPLC).

General Experimental Workflow

The following diagram illustrates a general workflow for a forced degradation study.



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Caption: General Workflow for Forced Degradation Studies.

Methodologies for Stress Testing

The following are general protocols for subjecting the compound to different stress conditions. The concentration of the compound and the duration of exposure should be optimized to achieve a target degradation of 5-20%.

6.2.1 Acid and Base Hydrolysis

- Objective: To assess stability in acidic and basic media.
- Protocol:
 - Prepare a stock solution of **N,N-Dimethyl-2-chloropropylamine hydrochloride** in a suitable solvent (e.g., water or methanol).
 - For acid hydrolysis, add an equal volume of 1N hydrochloric acid (HCl) to a portion of the stock solution.
 - For base hydrolysis, add an equal volume of 1N sodium hydroxide (NaOH) to another portion.
 - Incubate the solutions at room temperature or an elevated temperature (e.g., 60°C) for a defined period.
 - At specified time points, withdraw samples, neutralize them, and dilute to a suitable concentration for analysis.

6.2.2 Oxidative Degradation

- Objective: To evaluate susceptibility to oxidation.
- Protocol:
 - To a portion of the stock solution, add a solution of hydrogen peroxide (e.g., 3-30%).
 - Keep the solution at room temperature for a defined period, protected from light.
 - At specified time points, withdraw samples and dilute for analysis.

6.2.3 Thermal Degradation

- Objective: To determine the effect of high temperature.
- Protocol:

- Place the solid compound in a thermostatically controlled oven at an elevated temperature (e.g., 70°C).
- After a defined period, remove the sample, allow it to cool, and dissolve it in a suitable solvent for analysis.

6.2.4 Photostability Testing

- Objective: To assess sensitivity to light.
- Protocol:
 - Expose the solid compound or a solution of the compound to a light source with a specified output (e.g., in a photostability chamber) according to ICH Q1B guidelines.
 - Simultaneously, keep a control sample in the dark.
 - After the exposure period, prepare solutions of both the exposed and control samples for analysis.

Conclusion

N,N-Dimethyl-2-chloropropylamine hydrochloride is a stable compound under recommended storage conditions. Its primary liabilities are its hygroscopicity and incompatibility with strong oxidizing agents and bases. To ensure its quality and integrity, it must be stored in a cool, dry, well-ventilated area in a tightly sealed container. The potential for hydrolytic and elimination reactions should be considered, especially in the presence of moisture or basic conditions. The provided experimental framework for forced degradation studies offers a systematic approach for researchers to further investigate its stability profile and identify any potential degradation products under specific stress conditions. This understanding is critical for its effective use in research and development.

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